

# An In-depth Technical Guide to the Physical Properties of 3-Methoxypropanoic Acid

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## Compound of Interest

Compound Name: 3-Methoxypropanoic acid

Cat. No.: B1676782

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## Abstract

This technical guide provides a comprehensive overview of the core physical properties of **3-Methoxypropanoic acid** (CAS No: 2544-06-1), a key building block in various chemical syntheses. This document is intended to be a vital resource for researchers, scientists, and professionals in the field of drug development and organic synthesis, offering a compilation of quantitative data, detailed experimental protocols for property determination, and a logical workflow for the characterization of similar chemical entities. The information presented is collated from established chemical databases and literature, ensuring a reliable foundation for laboratory and research applications.

## Introduction

**3-Methoxypropanoic acid**, with the linear formula  $\text{CH}_3\text{OCH}_2\text{CH}_2\text{COOH}$ , is an alkoxy acid that serves as a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> Its bifunctional nature, possessing both a carboxylic acid and an ether group, allows for a wide range of chemical transformations. A thorough understanding of its physical properties is paramount for its effective use in reaction design, process scale-up, and formulation development. This guide presents a detailed summary of these properties in a structured format, followed by generalized experimental methodologies for their determination.

## Core Physical and Chemical Properties

The physical characteristics of **3-Methoxypropanoic acid** have been determined through various analytical techniques. The following table summarizes the key quantitative data available for this compound.

Property	Value	Reference(s)
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	104.10 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Physical Form	Liquid	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.108 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
1.089 g/cm <sup>3</sup>	<a href="#">[3]</a>	
Boiling Point	116 °C at 9 mmHg	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
236.9 °C at 760 mmHg	<a href="#">[3]</a>	
Melting Point	Not Applicable	<a href="#">[3]</a>
Solubility	Soluble in water, chloroform, methanol, and other polar organic solvents.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
pKa (Predicted)	4.29 ± 0.10	<a href="#">[1]</a>
Refractive Index (n <sub>20/D</sub> )	1.420	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Flash Point	113 °C (closed cup)	<a href="#">[7]</a> <a href="#">[8]</a>
83.9 °C	<a href="#">[3]</a>	
LogP (Computed)	-0.4	<a href="#">[4]</a>

## Experimental Protocols for Physical Property Determination

While specific experimental procedures for **3-Methoxypropanoic acid** are not extensively detailed in publicly available literature, the following are generalized, standard protocols for determining the key physical properties of liquid organic compounds. These methodologies are widely accepted in the scientific community and are applicable for the characterization of this and similar substances.

## Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.<sup>[11]</sup> The capillary method is a common micro-technique for this determination.<sup>[12]</sup>

Methodology:

- A small amount of the liquid sample (a few milliliters) is placed in a fusion tube.<sup>[11]</sup>
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the fusion tube.<sup>[5]</sup><sup>[11]</sup>
- The fusion tube is attached to a thermometer and heated in a controlled manner, often using a Thiele tube or an aluminum block.<sup>[5]</sup><sup>[11]</sup>
- As the temperature rises, air trapped in the capillary tube expands and exits as a stream of bubbles.<sup>[12]</sup>
- The heating is discontinued once a steady stream of bubbles is observed.<sup>[1]</sup>
- The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.<sup>[5]</sup><sup>[12]</sup>

## Measurement of Density

Density is the mass per unit volume of a substance.<sup>[9]</sup> For liquids, pycnometry and the vibrating tube density meter are precise methods.<sup>[7]</sup>

Methodology (Pycnometry):

- A pycnometer, a flask with a specific, calibrated volume, is weighed empty.

- The pycnometer is then filled with the liquid sample up to the calibration mark, ensuring no air bubbles are present.
- The filled pycnometer is weighed again.
- The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the calibrated volume of the pycnometer.[8]

## Determination of Refractive Index

The refractive index measures how light propagates through a substance and is a fundamental physical constant.[3]

Methodology (Abbe Refractometer):

- A few drops of the liquid sample are placed on the prism of an Abbe refractometer.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature (typically 20 °C).
- Light is passed through the sample, and the telescope eyepiece is adjusted until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read directly from the instrument's scale.

## Assessment of Solubility

Solubility is determined qualitatively by observing the miscibility of a substance in various solvents.[4]

Methodology:

- A small, measured amount of **3-Methoxypropanoic acid** (e.g., 0.1 mL) is added to a test tube containing a specific volume of a solvent (e.g., 1 mL of water).
- The mixture is vigorously agitated.[13]

- The mixture is observed to determine if the solute dissolves completely, forming a single homogeneous phase (soluble), or if distinct layers or undissolved droplets remain (insoluble).  
[4]
- This process is repeated with a range of solvents, including polar solvents like water and ethanol, and nonpolar solvents like hexane, as well as acidic and basic aqueous solutions to test for reactivity.[14][15]

## Determination of pKa (Potentiometric Titration)

The pKa is a measure of the acidity of a compound. Potentiometric titration is a highly accurate method for its determination.[16][17]

Methodology:

- A known concentration of **3-Methoxypropanoic acid** is dissolved in deionized water.[17]
- A calibrated pH electrode is immersed in the solution.[16]
- A standard solution of a strong base (e.g., 0.1 M NaOH) is added incrementally to the solution using a burette.[16]
- The pH of the solution is recorded after each addition of the titrant.[16]
- A titration curve is generated by plotting the pH against the volume of titrant added.
- The pKa is determined as the pH at the half-equivalence point, which is the point where half of the acid has been neutralized.[17]

## Measurement of Flash Point (Closed-Cup Method)

The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air.  
[18] Closed-cup methods are preferred for their precision and safety.[18]

Methodology (e.g., Pensky-Martens Closed-Cup Tester):

- A specified volume of the liquid sample is placed in the test cup of the apparatus.

- The cup is sealed with a lid containing an ignition source and an opening mechanism.<sup>[19]</sup>
- The sample is heated at a slow, constant rate while being stirred.
- At regular temperature intervals, the ignition source is applied to the vapor space above the liquid.
- The flash point is the lowest temperature at which the vapors ignite, observed as a flash.

## Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a liquid organic compound such as **3-Methoxypropanoic acid**. This serves as a general guide for researchers undertaking the analysis of new or uncharacterized substances.

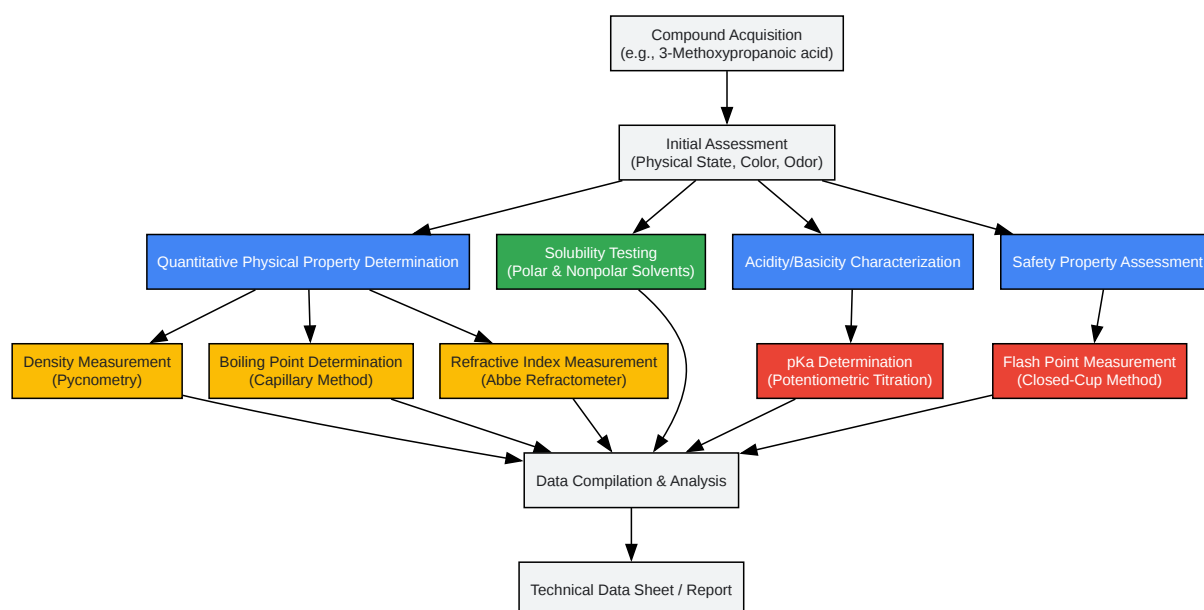


Figure 1: General Workflow for Physical Property Characterization of a Liquid Compound

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Figure 1: General Workflow for Physical Property Characterization.

## Conclusion

The physical properties of **3-Methoxypropanoic acid** outlined in this guide provide essential data for its application in research and development. The tabulated values offer a quick reference, while the detailed experimental protocols furnish the necessary framework for in-house verification or the characterization of analogous compounds. This comprehensive collection of information is designed to support scientists and drug development professionals in making informed decisions regarding the handling, reaction conditions, and application of this versatile chemical intermediate.

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